

Introduction: The Significance of Catechol's Physical Characteristics in Research and Development

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Compound of Interest

Compound Name: Catechol (1,2-Dihydroxybenzene)

Cat. No.: B12446816

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Catechol, systematically known as 1,2-dihydroxybenzene, is a fundamental aromatic diol with profound implications across various scientific disciplines, including pharmaceuticals, agrochemicals, and polymer science.^{[1][2]} Its utility as a precursor for fragrances, flavors like vanillin, and pesticides underscores its industrial importance.^{[3][4]} For researchers and drug development professionals, a precise understanding of pure catechol's physical state and appearance is not merely a matter of academic interest; it is a critical first-line indicator of purity, stability, and suitability for downstream applications. Deviations from its expected characteristics can signal degradation, contamination, or improper storage, any of which could compromise experimental outcomes and product integrity. This guide provides a comprehensive examination of the physical properties of pure catechol, the scientific principles governing its appearance, and standardized protocols for its assessment.

Macroscopic and Microscopic Appearance of High-Purity Catechol

When in a pure state and under ideal conditions, catechol is a colorless to white solid.^{[1][5]} Its macroscopic appearance can vary depending on the method of crystallization and preparation,

presenting as:

- Crystalline Flakes or Powder: A common form for commercially supplied catechol.[\[1\]](#)[\[5\]](#)
- Feathery Crystals: Often observed upon sublimation.[\[3\]](#)
- Monoclinic Prisms or Tablets: A characteristic crystal habit when crystallized from solvents like toluene.[\[6\]](#)

Pure catechol possesses a faint, characteristic phenolic odor.[\[3\]](#)[\[4\]](#)[\[7\]](#) However, some sources may describe it as odorless, particularly when freshly purified and sealed.[\[5\]](#)[\[6\]](#) It has a reported sweet and bitter taste.[\[6\]](#)[\[8\]](#)

Core Physicochemical Properties

A quantitative understanding of catechol's physical properties is essential for its application in experimental design, formulation, and chemical synthesis. The following table summarizes these key parameters, synthesized from authoritative chemical data sources.

Property	Value	Source(s)
Physical State	Solid at Standard Temperature and Pressure (STP)	[6][8][9]
Color	White to Colorless	[1][5]
Molecular Formula	C ₆ H ₆ O ₂	[1][3]
Molecular Weight	110.11 g/mol	[1][10]
Melting Point	105 °C (221 °F)	[3][8][11]
Boiling Point	245.5 °C (473.9 °F)	[3][11]
Sublimation	Readily sublimes	[3][12][13]
Density	1.344 g/cm ³	[3][11][12]
Solubility in Water	430 g/L at 20 °C	[5]
Solubility (Organic)	Soluble in ethanol, ether, benzene, chloroform, pyridine	[3][9]
Vapor Pressure	10 mmHg at 117.8 °C (244.9 °F)	[5][12]

The Chemistry of Appearance: Stability and Color Change

The most significant challenge in maintaining the integrity of pure catechol is its sensitivity to environmental factors. The transition from a white crystalline solid to a brown, and eventually black, substance is a well-documented phenomenon of critical importance.[5][9]

The Mechanism of Oxidative Discoloration

This color change is not a sign of impurity in the traditional sense but rather a chemical transformation of the catechol molecule itself. The core mechanism is oxidation.[4][9] The two hydroxyl groups on the benzene ring make the molecule highly susceptible to oxidation, particularly in the presence of:

- Atmospheric Oxygen: The primary oxidant in routine storage and handling.[4][5]
- Light: UV radiation can catalyze the oxidation process.[6][14]
- Moisture: The presence of water can accelerate discoloration.[5]

The oxidation process transforms catechol into its corresponding highly reactive o-benzoquinone.[15][16] This quinone is the initial colored species. Subsequently, these reactive quinone molecules can undergo further reactions, including polymerization and oligomerization, to form larger, more complex, and intensely colored brown or black compounds, which are often melanin-like in nature.[4][15][17] This process is analogous to the enzymatic browning seen in fruits like apples and bananas, which contain catechol and the enzyme catechol oxidase.[4]

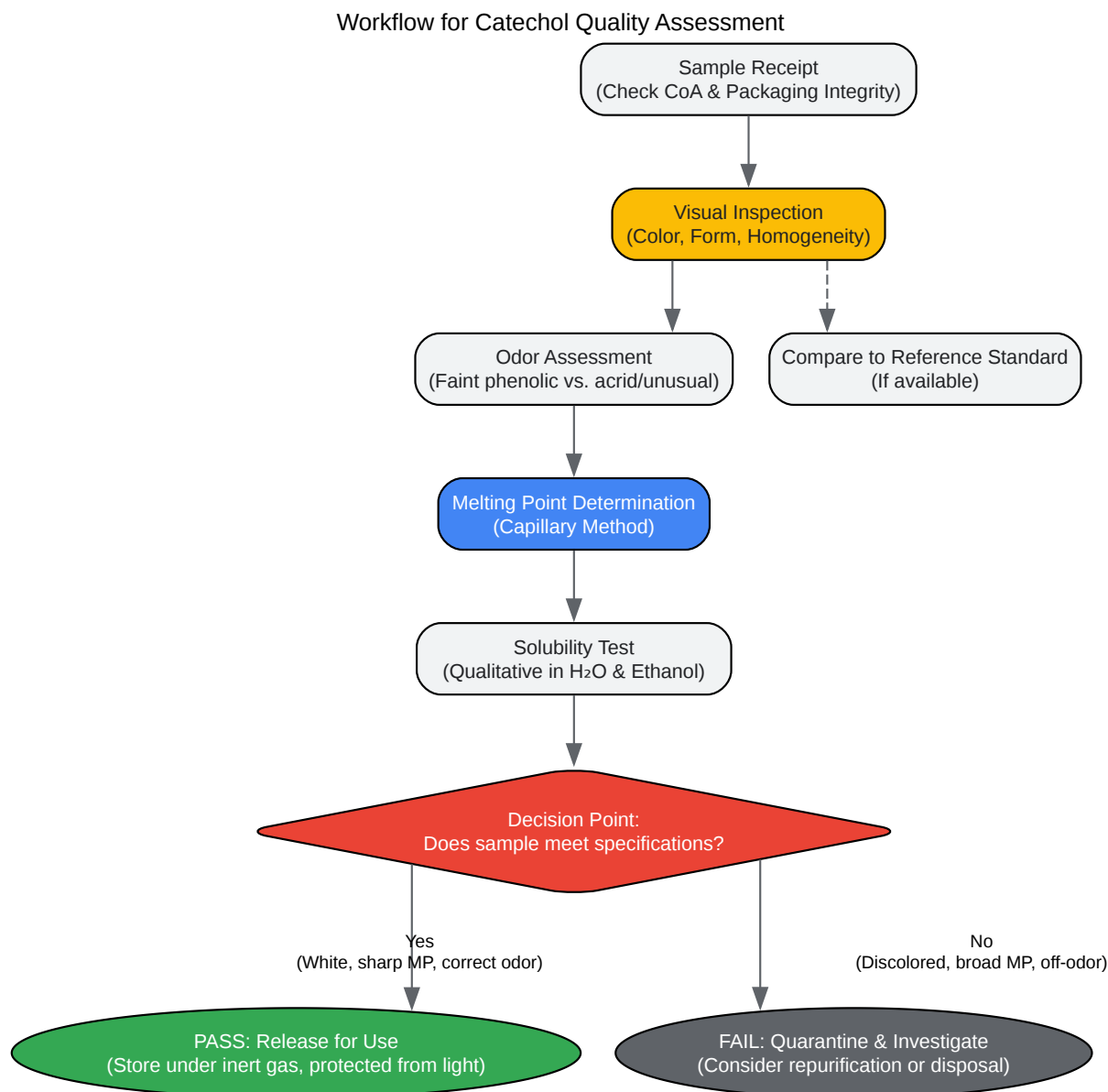
This inherent reactivity explains why even high-purity, nitrogen-flushed catechol can discolor if mishandled, and why discolored catechol may lead to high background signals in sensitive photometric assays.[18]

Standard Protocol for Physical Assessment of Catechol

To ensure the quality and suitability of catechol for research, a systematic assessment protocol is required. This self-validating workflow combines visual inspection with instrumental analysis.

Experimental Workflow: Catechol Quality Assessment

The following diagram illustrates the logical flow for evaluating a sample of catechol.



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Caption: Logical workflow for assessing the physical state and purity of a catechol sample.

Step-by-Step Methodology

Objective: To determine if a catechol sample meets the physical criteria for high purity.

Materials:

- Catechol sample
- Spatula
- White weighing paper or watch glass
- Melting point apparatus with capillary tubes
- Test tubes
- Deionized water
- Ethanol (reagent grade)

Procedure:

- Documentation Review: Before opening the container, review the Certificate of Analysis (CoA) for the manufacturer's specifications, including appearance, purity, and melting point range. Inspect the container for an intact seal.
- Visual Inspection (Causality: Initial purity check):
 - Work in a well-ventilated area or fume hood.[\[19\]](#)
 - Place a small amount of the sample onto a clean, white surface.
 - Observe the color. High-purity catechol should be white to off-white.[\[1\]](#)[\[10\]](#) A yellow, tan, or brown coloration indicates oxidation.[\[5\]](#)[\[9\]](#)
 - Note the physical form (e.g., crystalline powder, flakes) and check for homogeneity.
- Odor Assessment (Causality: Detection of degradation byproducts):
 - Carefully waft the vapors towards your nose. Do not directly inhale from the container.

- Note the presence of a faint, phenolic odor, which is characteristic of pure catechol.^{[4][20]} A strong, acrid, or otherwise unusual smell may suggest significant degradation or contamination.
- Melting Point Determination (Causality: Gold standard for purity of crystalline solids):
 - Pack a small amount of the finely powdered sample into a capillary tube.
 - Place the tube in a calibrated melting point apparatus.
 - Heat the sample at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
 - Record the temperature range from the first appearance of liquid to the complete melting of the solid.
 - Interpretation: Pure catechol has a sharp melting point around 105 °C.^{[3][11]} A melting point that is depressed or has a wide range (>2 °C) is a strong indicator of impurities or degradation products.
- Qualitative Solubility Test (Causality: Confirms identity through characteristic properties):
 - Place a small amount of catechol (e.g., 50 mg) into two separate test tubes.
 - Add 2 mL of deionized water to the first tube and 2 mL of ethanol to the second.
 - Agitate both tubes. Observe the solubility. Catechol should readily dissolve in both solvents.^{[3][9]} Note that aqueous solutions may begin to turn brown upon exposure to air.^[5]

Handling and Storage: Preserving Catechol Integrity

Given its sensitivity, the proper handling and storage of catechol are paramount to preventing oxidative degradation.

- Storage: Store in a tightly closed, opaque container to protect from light and air.^{[5][21]} The storage area should be cool, dry, and well-ventilated.^{[5][22]} For long-term storage or for use

in highly sensitive applications, storing under an inert atmosphere (e.g., nitrogen or argon) is highly recommended.[18]

- Handling: Minimize exposure to the atmosphere. Open containers for the shortest time possible, and consider using a glove box for handling highly sensitive applications. Use clean, non-sparking tools.[5]

Conclusion

The physical state and appearance of catechol serve as immediate and crucial indicators of its chemical integrity. A pure sample is a white, crystalline solid with a sharp melting point near 105 °C. Any deviation, particularly a brown discoloration, signifies oxidative degradation to o-benzoquinone and subsequent polymeric products. For professionals in research and drug development, adherence to rigorous assessment protocols and stringent handling and storage procedures is essential to ensure that the catechol used is of the highest purity, thereby guaranteeing the reliability and reproducibility of their scientific work.

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